

# The Enigmatic Intermediate: A Technical Overview of 2-(2-Aminopyridin-3-yl)acetonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(2-Aminopyridin-3-yl)acetonitrile

Cat. No.: B3118286

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-(2-Aminopyridin-3-yl)acetonitrile** has been identified as a key building block in the synthesis of complex heterocyclic molecules for the pharmaceutical and agrochemical industries. This technical guide provides a comprehensive overview of the available information on this compound, including its chemical properties and general applications. However, a detailed historical account of its discovery and specific, publicly available experimental protocols for its synthesis remain elusive despite extensive searches of academic and patent literature. This document summarizes the existing knowledge and highlights the information gaps that present opportunities for future research and publication.

## Introduction

**2-(2-Aminopyridin-3-yl)acetonitrile**, with the CAS number 23612-61-5, is a substituted aminopyridine derivative that holds potential as a versatile intermediate in organic synthesis. Its structure, featuring a reactive nitrile group and a nucleophilic amino group on a pyridine scaffold, makes it a valuable precursor for the construction of various fused heterocyclic systems. These resulting structures are of significant interest in the discovery of novel therapeutic agents and agrochemicals. This guide aims to consolidate the known information about this compound for the scientific community.

## Physicochemical Properties

While detailed experimental data is scarce, the basic physicochemical properties of **2-(2-Aminopyridin-3-yl)acetonitrile** can be derived from its structure and information from chemical suppliers.

Table 1: Physicochemical Properties of **2-(2-Aminopyridin-3-yl)acetonitrile**

Property	Value	Source
CAS Number	23612-61-5	[1]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub>	[1]
Molecular Weight	133.15 g/mol	[1]
Appearance	Not specified in available literature	
Melting Point	Not specified in available literature	
Boiling Point	Not specified in available literature	
Solubility	Not specified in available literature	
Storage Condition	Room temperature	[1]

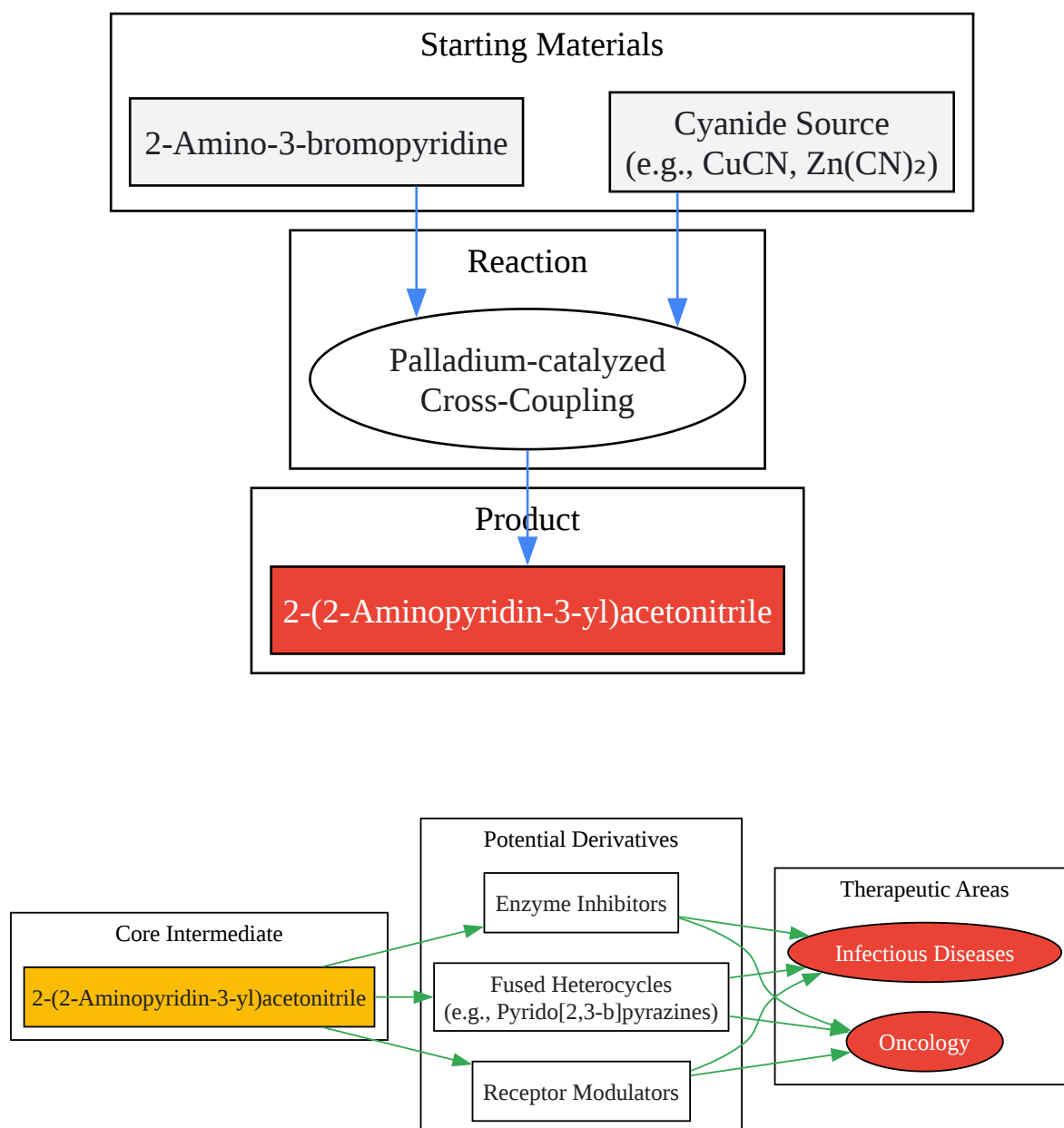
## Synthesis and Discovery

The history of the discovery of **2-(2-Aminopyridin-3-yl)acetonitrile** is not well-documented in publicly accessible literature. Similarly, a specific, detailed experimental protocol for its synthesis has not been found. However, based on general principles of organic chemistry and known reactions for the synthesis of similar aminopyridine derivatives, a plausible synthetic route can be conceptualized.

A potential synthetic pathway could involve the cyanation of a suitable 3-halo-2-aminopyridine precursor, such as 2-amino-3-bromopyridine. This transformation is typically achieved using a

cyanide source, such as copper(I) cyanide or zinc cyanide, often in the presence of a palladium or nickel catalyst.

Below is a generalized workflow representing a possible synthetic approach.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Multicomponent synthesis of pyrido[2,3-b]pyrazine derivatives: electrochemical DNA sensing, nonlinear optical properties and biological activity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Enigmatic Intermediate: A Technical Overview of 2-(2-Aminopyridin-3-yl)acetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3118286#discovery-and-history-of-2-2-aminopyridin-3-yl-acetonitrile]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)